

Fe(II)EDTA vs other iron chelates plant nutrition

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Compound Focus: Iron(II)-edta

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Comparison of Common Synthetic Iron Chelates

The table below summarizes the key characteristics of several synthetic iron chelates based on the information available [1].

Iron Chelate	Key Feature / Impurity Note	Reported Effectiveness (Context)
FeEDTA	Low stability in neutral/calcareous soils.	Becomes ineffective as soil pH rises above 6.5 [1].
FeEDDHA	Very high stability constant, especially the <i>ortho-ortho</i> isomer.	Considered an effective standard for correcting iron chlorosis in calcareous soils [1].
FeEDDHMA	<i>ortho-para</i> isomer is a common impurity.	An effective chelate, though may be less so than FeEDDHA [1].
FeEDDHSA	Novel chelate.	Shown to effectively correct iron chlorosis [1].
FeEDDCHA	Novel chelate.	Shown to effectively correct iron chlorosis [1].

Example Experimental Protocol

The search results include a specific protocol for preparing an iron chelate solution for plant tissue culture, which is directly relevant for controlled laboratory environments [2].

Preparation of a 200X Iron Chelate Stock Solution (for 1L) [2]

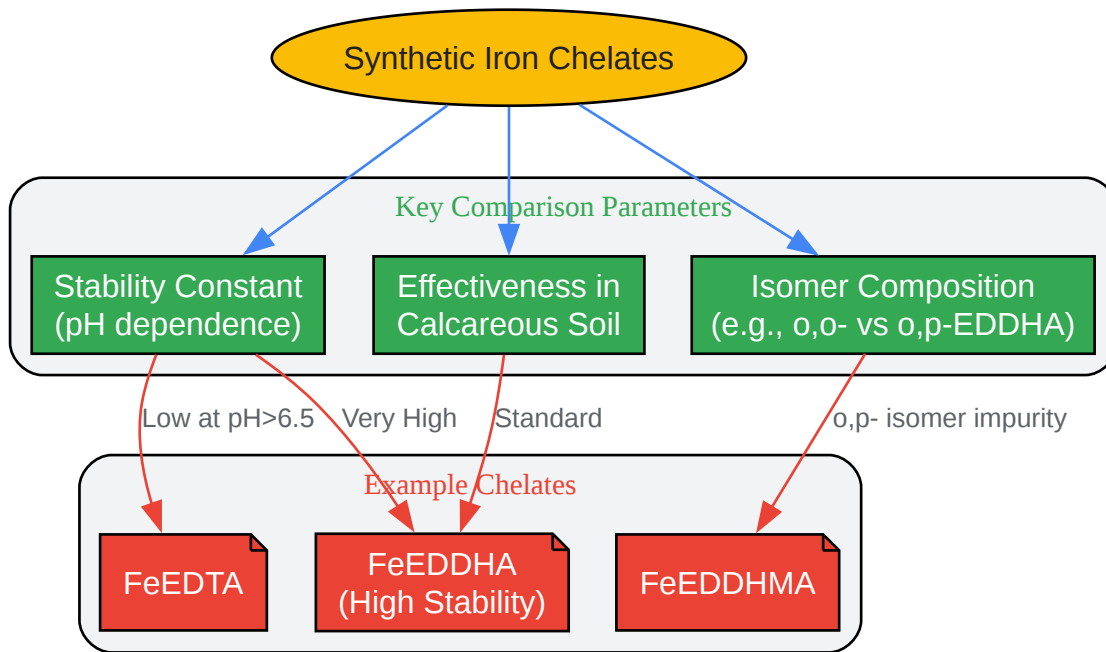
- **Dissolve the Chelator:** Dissolve **7.45 g of disodium EDTA** in 900 mL of tissue culture grade water. A clear solution is typically obtained in about 20 minutes at room temperature (25-27 °C).
- **Add the Iron Source:** Gradually add **5.52 g of ferrous sulfate heptahydrate (FeSO₄·7H₂O)** to the solution. A clear yellow solution will form immediately.
- **Storage:** Store the resulting iron chelate stock solution in an amber bottle to protect it from light degradation.
- **Usage:** Use 5 mL of this 200X stock solution per liter of culture medium to achieve a final concentration of 27.8 mg/L ferrous sulfate and 37.25 mg/L disodium EDTA, which is standard for media like Murashige and Skoog (MS).

Visualizing Chelate Comparison and Action

To help visualize the relationships between the different chelates and their general function in plant nutrition, I have created the following diagrams using Graphviz.

Diagram 1: Comparison Framework for Iron Chelates

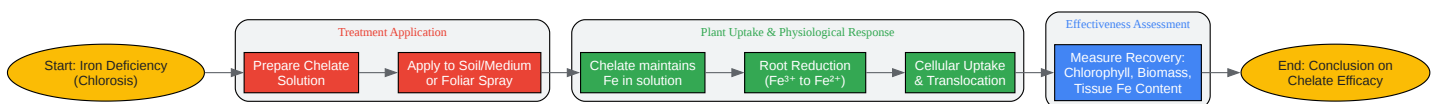
This diagram provides a logical framework for comparing different iron chelates based on key performance criteria.



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Diagram 2: Iron Chelate Uptake Workflow

This diagram outlines the general experimental workflow for evaluating iron chelate effectiveness in plants, from preparation to assessment.



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References

1. Synthetic Iron to Correct Chelates Deficiency in Iron Plants [link.springer.com]
2. Solution – Iron Tissue Culture Chelate Plant Protocol [sigmaaldrich.com]

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